

Application Notes and Protocols: *cis*-Bis(acetonitrile)dichloroplatinum(II) in Homogeneous Catalysis

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Compound of Interest

Compound Name: *cis*-
Bis(acetonitrile)dichloroplatinum(II)

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Introduction

***cis*-Bis(acetonitrile)dichloroplatinum(II)**, with the formula $\text{cis}-(\text{CH}_3\text{CN})_2\text{PtCl}_2$, is a versatile and reactive platinum(II) complex. Its labile acetonitrile ligands make it an excellent precursor for a variety of platinum-catalyzed reactions in homogeneous catalysis. This document provides detailed application notes and protocols for the synthesis of this catalyst and its use in the cycloisomerization of enynes, a powerful carbon-carbon bond-forming reaction in organic synthesis. While direct, detailed protocols for many applications of $\text{cis}-(\text{CH}_3\text{CN})_2\text{PtCl}_2$ are not extensively published, its utility can be inferred from the catalytic activity of the closely related and often in-situ formed PtCl_2 . This guide presents a representative protocol for enyne cycloisomerization, leveraging the solubility and convenience of the acetonitrile complex as a catalyst precursor.

Synthesis of *cis*-Bis(acetonitrile)dichloroplatinum(II)

A reliable method for the synthesis of ***cis*-bis(acetonitrile)dichloroplatinum(II)** involves the reaction of potassium tetrachloroplatinate(II) (K_2PtCl_4) with acetonitrile.

Experimental Protocol: Synthesis of $\text{cis}-(\text{CH}_3\text{CN})_2\text{PtCl}_2$

Materials:

- Potassium tetrachloroplatinate(II) (K_2PtCl_4)
- Acetonitrile (CH_3CN), reagent grade
- Water, deionized
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Filtration apparatus (e.g., Büchner funnel and filter paper)
- Schlenk line or inert atmosphere setup (optional, but recommended)

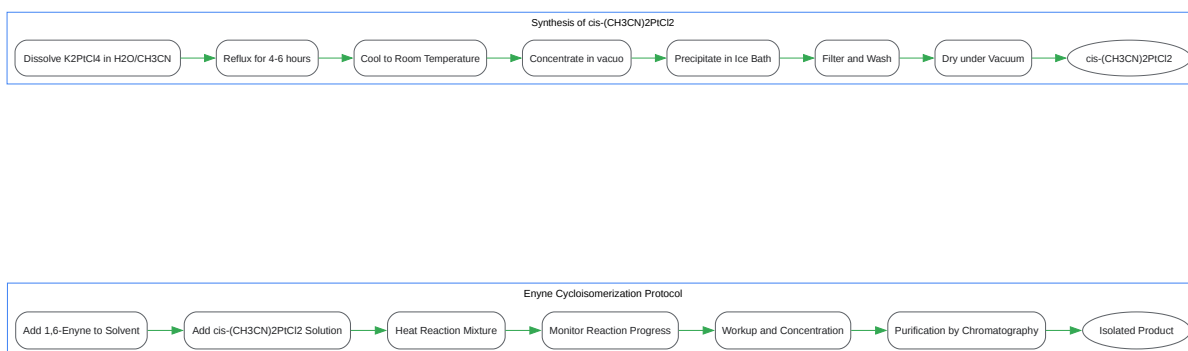
Procedure:

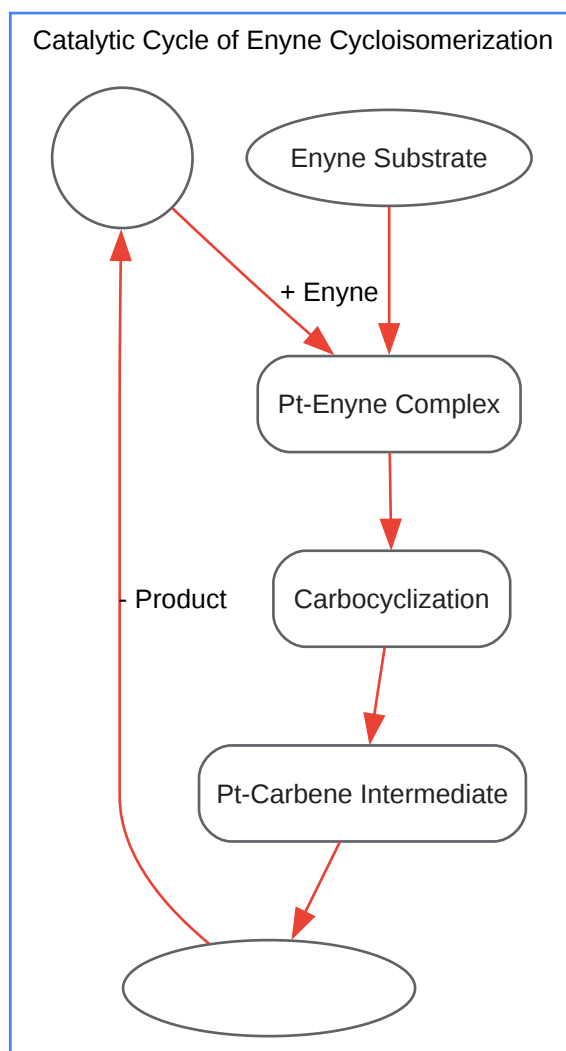
- In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve potassium tetrachloroplatinate(II) (1.0 g, 2.4 mmol) in a mixture of deionized water (10 mL) and acetonitrile (10 mL).
- Heat the reaction mixture to reflux with vigorous stirring. The color of the solution will gradually change from reddish-brown to pale yellow.
- Maintain the reflux for 4-6 hours to ensure complete reaction.
- After the reflux period, allow the reaction mixture to cool to room temperature.
- Reduce the volume of the solvent in vacuo to approximately 5 mL.
- Cool the concentrated solution in an ice bath for 1-2 hours to precipitate the yellow crystalline product.

- Collect the solid product by vacuum filtration and wash it with a small amount of cold diethyl ether.
- Dry the product under vacuum to obtain pure **cis-bis(acetonitrile)dichloroplatinum(II)**.

Expected Yield: 70-80%

Diagram: Experimental Workflow for Catalyst Synthesis





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